

2-[[Dimethylamino)methyl]cyclohexan-1-ol CAS number and identifiers

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Compound of Interest

	2-
Compound Name:	[[Dimethylamino)methyl]cyclohexan-1-ol
CAS No.:	17589-70-7
Cat. No.:	B3022540

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An In-depth Technical Guide to **2-[[Dimethylamino)methyl]cyclohexan-1-ol**: Synthesis, Properties, and Core Applications

Abstract

This technical guide provides a comprehensive scientific overview of **2-[[Dimethylamino)methyl]cyclohexan-1-ol**, a chiral cyclohexanol derivative of significant interest in organic and medicinal chemistry. The document details the compound's core identifiers, physicochemical properties, and detailed synthetic protocols, including the synthesis of its key precursor, 2-[[dimethylamino)methyl]cyclohexanone. Emphasis is placed on the compound's critical role as a synthetic intermediate, most notably in the manufacturing of the centrally acting analgesic, Tramadol. This guide is intended for researchers, chemists, and drug development professionals, offering field-proven insights into its synthesis, characterization, and safe handling.

Chemical Identity and Identifiers

2-[(Dimethylamino)methyl]cyclohexan-1-ol is a chiral amino alcohol. The presence of two stereocenters on the cyclohexane ring means the molecule can exist as four different stereoisomers (two pairs of enantiomers). The relationship between the hydroxyl group and the aminomethyl substituent (cis or trans) defines the diastereomers, which possess distinct physical properties and chemical reactivity. The general structure, encompassing all stereoisomers, is assigned CAS Number 17589-70-7[1][2].

Identifier	Value	Source
IUPAC Name	2-[(dimethylamino)methyl]cyclohexan-1-ol	PubChem[2]
CAS Number	17589-70-7 (Unspecified stereochemistry)	ChemScene[1]
CAS Number	29783-01-5 ((1S,2S)-trans isomer)	BenchChem[3]
Molecular Formula	C ₉ H ₁₉ NO	ChemScene[1]
Molecular Weight	157.25 g/mol	ChemScene[1]
InChI Key	LBKGSNPDIYPBE-UHFFFAOYSA-N	BenchChem[2]
Canonical SMILES	CN(C)CC1CCCCC1O	ChemScene[1]

Physicochemical Properties

The properties of **2-[(Dimethylamino)methyl]cyclohexan-1-ol** are dictated by its functional groups: the hydroxyl group, which can act as a hydrogen bond donor and acceptor, and the tertiary amine, which imparts basicity.

Property	Value	Source / Notes
Appearance	Colorless to pale yellow liquid	Inferred from precursor[4]
Storage	Sealed in dry, 2-8°C	ChemScene[1]
Boiling Point	222.3 °C at 760 mmHg (Predicted)	LookChem (for precursor)[5]
Density	0.944 g/cm ³ (Predicted)	LookChem (for precursor)[5]
LogP	1.0991	ChemScene[1]
TPSA	23.47 Å ²	ChemScene[1]

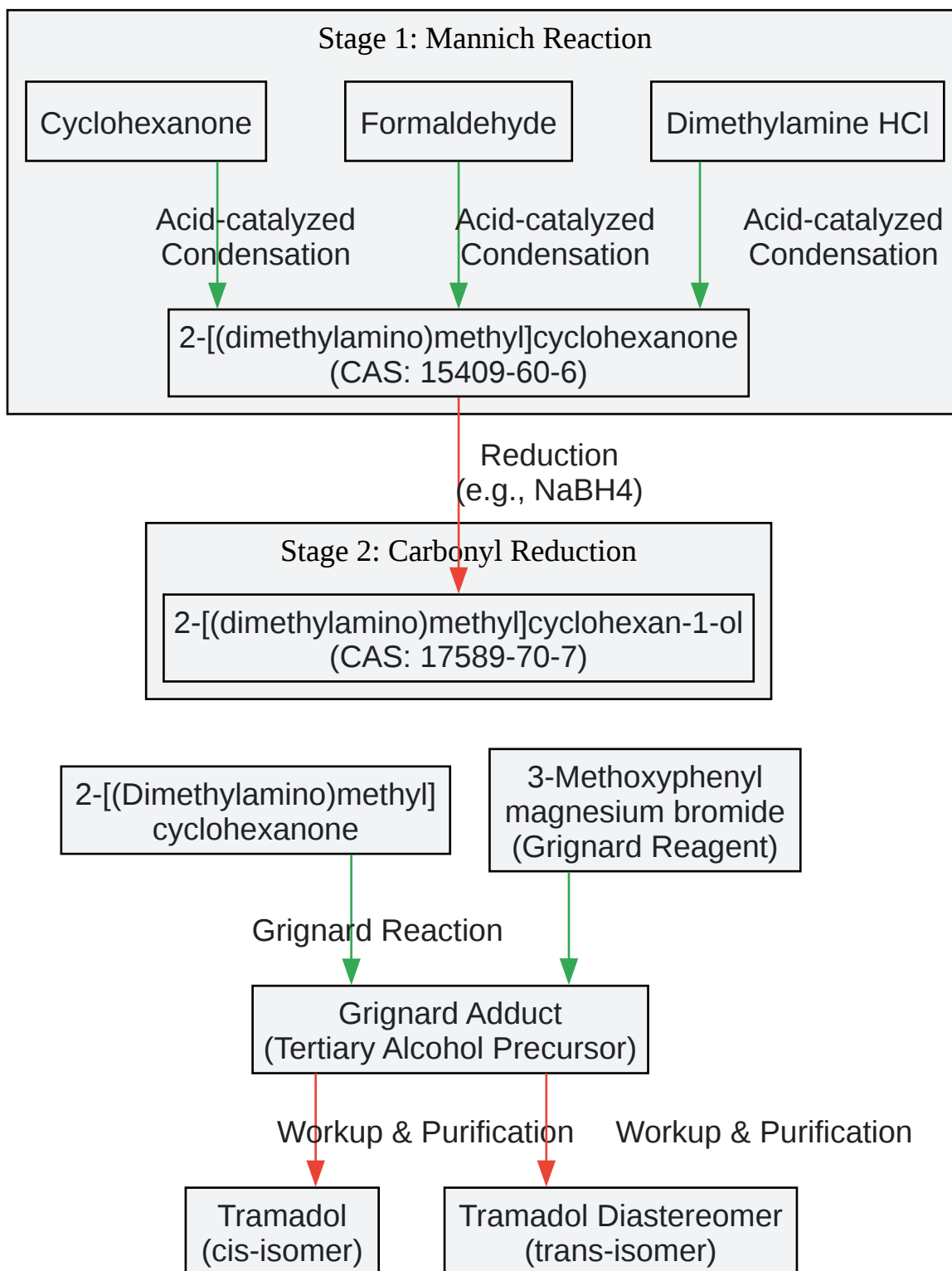
Synthesis and Manufacturing

The synthesis of **2-[(Dimethylamino)methyl]cyclohexan-1-ol** is a multi-step process that begins with the formation of its ketone precursor, followed by a reduction to yield the target alcohol. The choice of methodology in the reduction step is critical for controlling the stereochemical outcome.

Synthetic Strategy: A Two-Stage Approach

The most common and scalable pathway involves two primary transformations:

- Mannich Reaction:** A three-component condensation of cyclohexanone, formaldehyde, and dimethylamine hydrochloride to form the key intermediate, 2-[(dimethylamino)methyl]cyclohexanone[6]. This reaction is robust and widely used for aminomethylation adjacent to a carbonyl group.
- Carbonyl Reduction:** The reduction of the ketone in 2-[(dimethylamino)methyl]cyclohexanone to a secondary alcohol. The choice of reducing agent and reaction conditions determines the diastereoselectivity (the cis/trans ratio) of the final product[2].



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Caption: Role as a precursor in the synthesis of Tramadol via Grignard reaction.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-[(dimethylamino)methyl]cyclohexan-1-ol** is not universally available, a robust safety framework can be established based on data from its precursor and structurally similar amino alcohols.^[3]

- Hazard Identification: The compound should be treated as harmful if swallowed or inhaled and is expected to cause skin irritation or burns and serious eye damage due to its basicity.^{[3][7][8]}
- GHS Classification (Inferred):^[3]
 - Acute Toxicity, Oral (Category 4)
 - Skin Corrosion/Irritation (Category 1B/2)
 - Serious Eye Damage (Category 1)
 - Acute Toxicity, Inhalation (Category 4)

Personal Protective Equipment (PPE)

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Inspect gloves before use.^{[3][9]}
- Eye Protection: Wear chemical splash-resistant safety glasses or goggles.^{[7][9]}
- Skin and Body Protection: A chemical-resistant lab coat or apron should be worn.^[3]
- Respiratory Protection: Use only in a well-ventilated area or a chemical fume hood. If aerosolization is possible, a NIOSH-approved respirator with an organic vapor cartridge is recommended.^[9]

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.^{[3][7]}

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation or burns are present.[\[3\]](#)[\[7\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Seek immediate medical attention.[\[3\]](#)

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[\[1\]](#)[\[9\]](#) Keep away from heat, sparks, and open flames.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Absorb spills with an inert material (e.g., vermiculite, sand) and place in a sealed container for hazardous waste disposal.[\[7\]](#)

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